

Solubility of Iodoethane-d5 in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Ethane-d5, iodo-

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Introduction

Iodoethane-d5 (ethyl iodide-d5) is a deuterated isotopologue of iodoethane, valuable in various applications within organic synthesis and pharmaceutical research, including its use as an ethylating agent and in mechanistic studies. A thorough understanding of its solubility in common organic solvents is critical for its effective use in reaction chemistry, purification processes, and analytical applications.

Due to the limited availability of specific quantitative solubility data for iodoethane-d5, this guide utilizes data for its non-deuterated counterpart, iodoethane (ethyl iodide). The physicochemical properties of these two compounds are nearly identical, making the solubility data for iodoethane a reliable proxy for iodoethane-d5. This document provides a comprehensive overview of this solubility, detailed experimental protocols for its determination, and a workflow for a common solubility testing method.

Core Data Presentation: Solubility of Iodoethane

The following table summarizes the known qualitative and quantitative solubility of iodoethane in a range of common organic solvents. "Miscible" indicates that the solute and solvent form a single homogeneous phase in all proportions.

Organic Solvent	Chemical Formula	Solubility/Miscibility	Notes
Methanol	CH ₃ OH	Miscible[1]	---
Ethanol	C ₂ H ₅ OH	Miscible[1][2][3][4][5]	Fully miscible in all proportions.
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Miscible (inferred); Reacts[6][7]	Methyl iodide is miscible with DMSO. Iodoethane is expected to be miscible as well, but it can react with DMSO.
Dimethylformamide (DMF)	(CH ₃) ₂ NCH	Reacts[8]	Iodoethane is used in reactions with DMF, indicating it is at least soluble enough to react.
Acetonitrile	CH ₃ CN	Soluble	While specific quantitative data is not readily available, iodoethane is expected to be soluble.
Acetone	(CH ₃) ₂ CO	Soluble[9][10]	Iodoethane is soluble in acetone.
Chloroform	CHCl ₃	Soluble[2]	---
Dichloromethane (DCM)	CH ₂ Cl ₂	Soluble	Generally soluble in halogenated solvents.
Ethyl Acetate	CH ₃ COOCH ₂ CH ₃	Soluble	---

Experimental Protocols

The following protocols outline standard laboratory methods for determining the solubility of a liquid analyte, such as iodoethane-d5, in an organic solvent.

Method 1: Visual Determination of Miscibility

Objective: To qualitatively determine if iodoethane-d5 is miscible in a given solvent at ambient temperature.

Materials:

- Iodoethane-d5
- Test solvent (e.g., methanol, acetone)
- Small, clear glass vials or test tubes with caps
- Pipettes

Procedure:

- To a clean, dry vial, add approximately 1 mL of the test solvent.
- Add iodoethane-d5 to the solvent dropwise, capping and gently agitating the vial after each addition.
- Observe the mixture for any signs of immiscibility, such as the formation of a second layer, cloudiness, or droplets.
- Continue adding iodoethane-d5 until it constitutes approximately 50% of the total volume.
- If a single, clear phase persists throughout the additions, the two liquids are considered miscible.

Method 2: Gravimetric Determination of Solubility (for non-miscible systems)

Objective: To quantitatively determine the solubility of iodoethane-d5 in a solvent in which it is not fully miscible.

Materials:

- Iodoethane-d5
- Test solvent
- Sealed, temperature-controlled shaker or water bath
- Centrifuge
- Analytical balance
- Glass vials with caps
- Pipettes

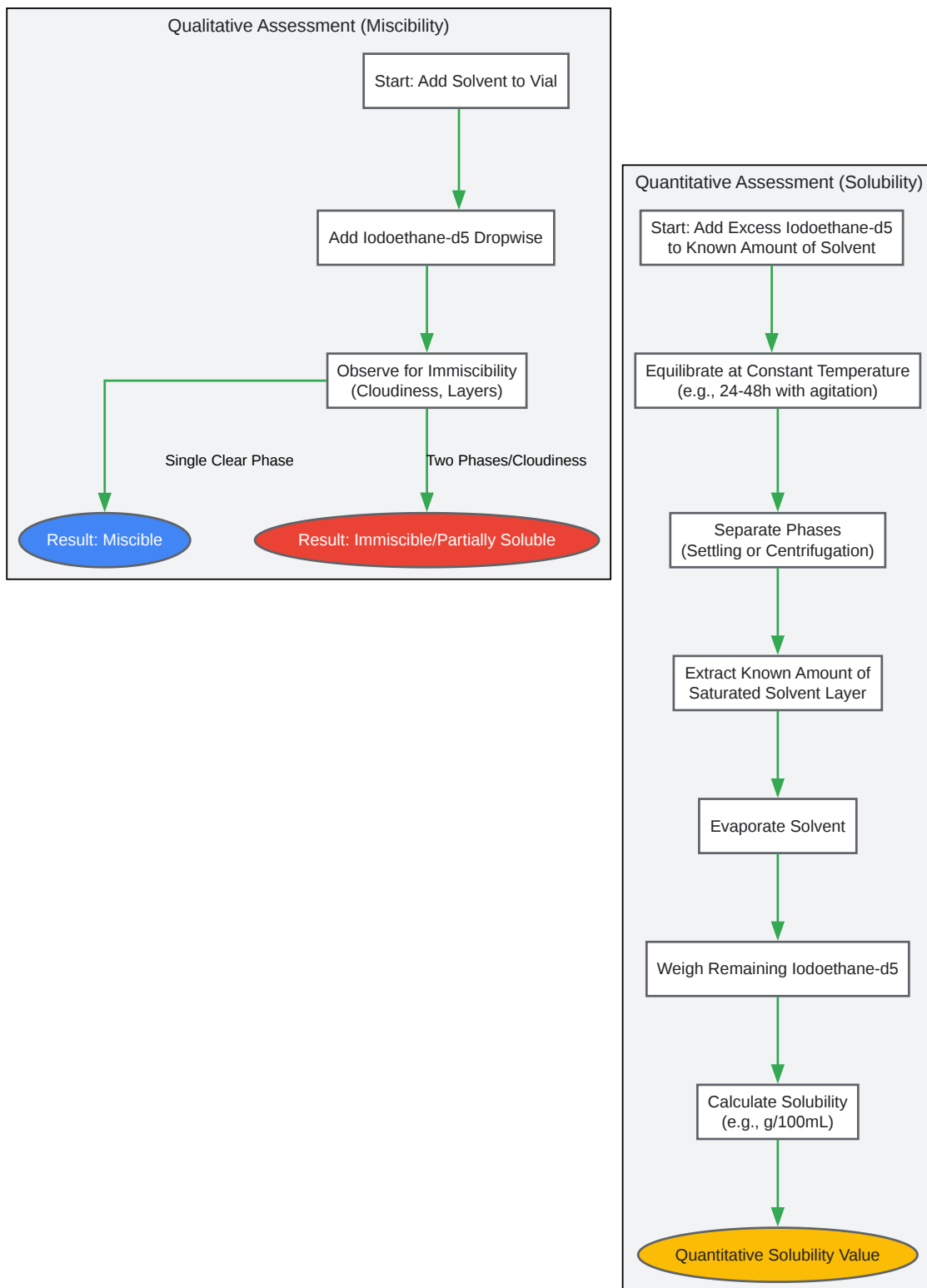
Procedure:

- Add an excess amount of iodoethane-d5 to a known volume or mass of the test solvent in a sealed vial. The presence of a distinct second layer of iodoethane-d5 is necessary to ensure a saturated solution.
- Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- After the equilibration period, cease agitation and allow the layers to separate. If separation is slow, the vial can be centrifuged to facilitate the process.
- Carefully extract a known volume or mass of the solvent layer (the supernatant), ensuring that none of the undissolved iodoethane-d5 is collected.
- Weigh the collected aliquot of the saturated solution.
- Evaporate the solvent from the aliquot under controlled conditions (e.g., in a fume hood with a gentle stream of nitrogen).

- Weigh the remaining iodoethane-d5.
- Calculate the solubility as the mass of the dissolved iodoethane-d5 per mass or volume of the solvent.

Mandatory Visualization

Experimental Workflow for Solubility Determination

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Caption: Workflow for determining the solubility of iodoethane-d5.

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